

No Direct Applications of CAS 26165-63-9 Found in Neurodegeneration Research Models

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Compound of Interest

Compound Name: [4-(2,5-Dimethyl-pyrrol-1-yl)-phenyl]-acetic acid

Cat. No.: B187347

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Initial investigations to fulfill the request for detailed application notes and protocols for CAS 26165-63-9 in neurodegeneration research have revealed no direct link between this specific chemical compound and the field of neurodegeneration.

The CAS number 26165-63-9 corresponds to the chemical compound [4-(2,5-dimethyl-1H-pyrrol-1-yl)phenyl]-acetic acid.^{[1][2][3][4]} Extensive searches of scientific literature and chemical databases have not yielded any published studies, application notes, or protocols detailing the use of this molecule in in-vitro or in-vivo models of neurodegenerative diseases such as Alzheimer's, Parkinson's, Huntington's, or ALS.

While the initial query suggested a potential role in neurodegeneration, the available data does not support this. The compound is listed by various chemical suppliers as a versatile small molecule scaffold or building block for research and development purposes.^[3] However, its specific biological activities and potential therapeutic applications, particularly within neuroscience, remain uncharacterized in publicly accessible research.

It is possible that the query was based on a misunderstanding or a very recent, unpublished development. Researchers interested in the potential of novel small molecules for neurodegeneration research are encouraged to perform their own preliminary screenings to determine any relevant biological activity.

A Note on a Related but Distinct Class of Compounds: Peptidyl Fluoromethyl Ketones

Interestingly, the broader chemical class of peptidyl fluoromethyl ketones (PFMKs) has been investigated for its relevance to neurodegeneration.^[5]^[6]^[7] These compounds are known inhibitors of certain proteases, such as caspases and calpains, which are enzymes implicated in the pathological pathways of neuronal cell death and inflammation that are characteristic of many neurodegenerative disorders.^[6]

It is crucial to emphasize that [4-(2,5-dimethyl-1H-pyrrol-1-yl)phenyl]-acetic acid (CAS 26165-63-9) is not a peptidyl fluoromethyl ketone. The potential therapeutic strategies involving PFMKs are distinct from any hypothetical application of the specified CAS number.

In conclusion, there is currently no scientific basis to provide application notes or experimental protocols for CAS 26165-63-9 in the context of neurodegeneration research models. The scientific community has not published any findings to suggest its use in this area.

Professionals in drug development and neuroscience research should be aware of this lack of data before considering this specific compound for their studies.

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